

bupirimate mammalian toxicity and ecotoxicology profile

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Compound Focus: Bupirimate

CAS No.: 41483-43-6

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Mammalian Toxicity Profile

The table below summarizes the available mammalian toxicity data for **bupirimate**.

Parameter	Value / Description	Remarks
Acute Oral Toxicity (Rat)	LD ₅₀ > 4000 mg/kg [1]	Classified as low toxicity [2] [1].
Acute Dermal Toxicity (Rat)	LD ₅₀ > 3000 mg/kg [1]	Considered low toxicity [1].
Skin & Eye Effects	Skin and eye irritant [2]	Based on regulatory data [2].
Skin Sensitization	Category 1B [3]	Can cause an allergic skin reaction [3].
Carcinogenicity	Category 2 [3]	Suspected of causing cancer [3].

Ecotoxicology and Environmental Fate

The environmental profile of **bupirimate** indicates areas of moderate concern, particularly its persistence and hazard to aquatic life.

Parameter	Value / Description	Remarks
General Fauna & Flora	Moderately toxic [2]	-
Bee Toxicity	Non-toxic to bees [4] [1]	-
Aquatic Environment Hazard	Long-term (Chronic) Category 1 [3]	Hazardous to aquatic life with long-lasting effects [3].
Persistence in Soil/Water	Moderately persistent [2]	Depends on local conditions [2].
Water Solubility (at pH 7)	13.06 mg/L [2]	Moderate solubility [2].
Octanol-Water Partition Coeff. (Log P)	3.68 [2]	High; potential for bioaccumulation [2].
Vapour Pressure	1.0×10^{-4} Pa at 25 °C [3]	Low volatility [2] [3].

Key Experimental Protocols

While the search results do not contain detailed experimental protocols for the core toxicology studies, they do provide methodologies for residue analysis, which are crucial for environmental monitoring and dietary risk assessment.

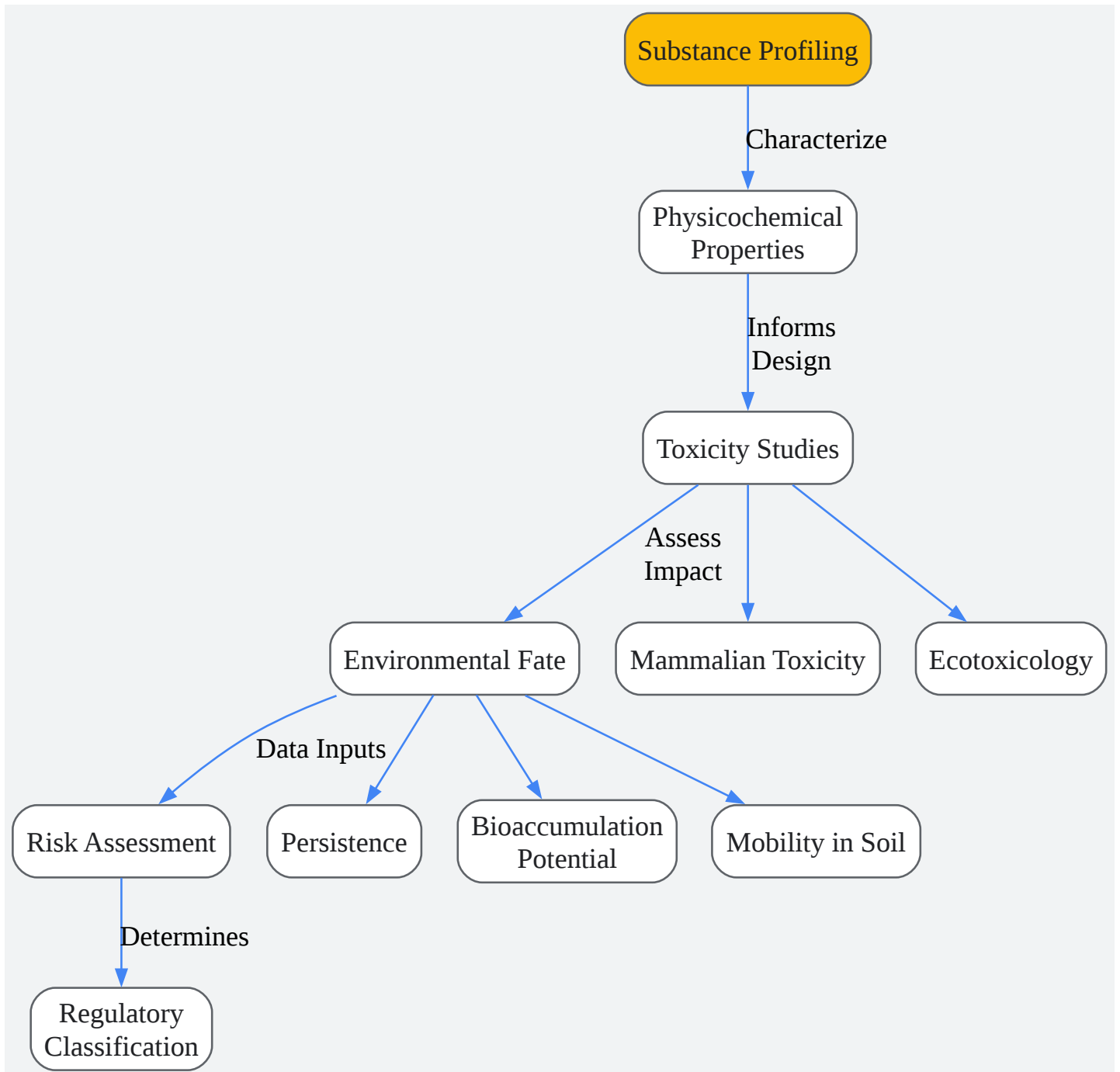
- **Analytical Method for Residues in Cucumbers:** A method using **HPLC-MS/MS** was validated for detecting **bupirimate** and its metabolite (ethirimol) in cucumbers. The sample preparation involves extraction with **acidified acetonitrile**, a cleanup step using **dispersive Solid-Phase Extraction (d-SPE)** with PSA and GCB sorbents, and then quantification. This method demonstrated strong performance with recovery rates ranging from 85% to 103% [5].
- **Immunoassay for Rapid Screening:** Another study developed a highly specific **monoclonal antibody (mAb)** against **bupirimate**. The antibody was produced by immunizing mice with a synthesized **bupirimate** hapten coupled to a carrier protein. This mAb was then used to create a **colloidal gold-based immunochromatographic (ICG) strip** for rapid, on-site detection in food samples, with a reported sensitivity (IC_{50}) of 0.55 ng/mL [6].

Regulatory and Safety Information

Bupirimate is an approved active substance in the European Union, with its inclusion expiry date listed as 31/01/2027 [2]. It is identified as a "**Forever Chemical**" under specific rules, including those meeting carcinogenicity criteria (H350) [2]. From a consumer safety perspective, chronic and acute dietary exposure assessments have concluded that the risk from residues in foods like strawberries and cucumbers is negligible and well below toxicological reference values [7] [5].

Workflow for Toxicity Profiling

The following diagram outlines a general workflow for establishing a toxicity and environmental profile of a substance like **bupirimate**, integrating the types of data found in the search results.



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A generalized workflow for toxicological and environmental profiling of a chemical substance.

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